

In-depth Technical Guide: 1-Pyrrol-1-ylbut-3-en-1-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Pyrrol-1-ylbut-3-en-1-one

Cat. No.: B064414

[Get Quote](#)

A comprehensive search of scientific literature and chemical databases has revealed no specific information on the chemical properties, synthesis, or biological activity of "**1-Pyrrol-1-ylbut-3-en-1-one**." This suggests that the compound is likely novel, has not been synthesized, or is not documented in publicly available resources.

Therefore, the requested in-depth technical guide containing quantitative data, experimental protocols, and visualizations cannot be provided. The following sections detail the types of information that would be included in such a guide, should data become available in the future.

Chemical Properties

This section would typically provide a detailed summary of the physicochemical properties of the compound. All quantitative data would be presented in a structured table for clarity and ease of comparison.

Table 1: Physicochemical Properties of **1-Pyrrol-1-ylbut-3-en-1-one**

Property	Value	Source
Molecular Formula	C ₈ H ₉ NO	N/A
Molecular Weight	135.16 g/mol	N/A
Appearance	N/A	N/A
Melting Point	N/A	N/A
Boiling Point	N/A	N/A
Solubility	N/A	N/A
pKa	N/A	N/A
LogP	N/A	N/A

Spectroscopic Data: This subsection would include key spectral data used for the structural elucidation and characterization of the molecule.

- ¹H NMR (Proton Nuclear Magnetic Resonance): A description of expected chemical shifts, multiplicities, and coupling constants for the protons in the molecule.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): A description of expected chemical shifts for the carbon atoms.
- IR (Infrared) Spectroscopy: Information on characteristic absorption bands corresponding to the functional groups present, such as the carbonyl (C=O) and alkene (C=C) stretches.
- MS (Mass Spectrometry): The expected mass-to-charge ratio (m/z) for the molecular ion and major fragmentation patterns.

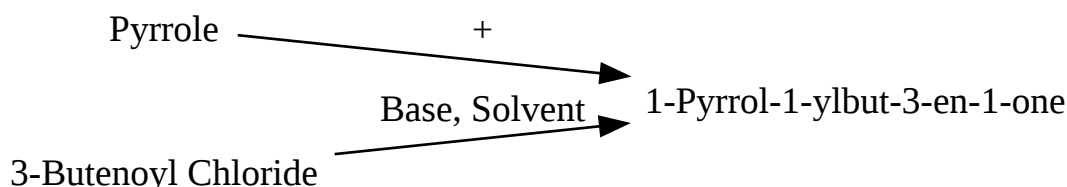
Experimental Protocols

This section would provide detailed methodologies for the synthesis, purification, and analysis of **1-Pyrrol-1-ylbut-3-en-1-one**, based on cited literature.

Synthesis

A hypothetical synthesis could involve the acylation of pyrrole with 3-butenoyl chloride.

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Hypothetical synthesis of **1-Pyrrol-1-ylbut-3-en-1-one**.

Detailed Protocol: A step-by-step procedure would be outlined, including:

- Reagents and Materials: A list of all chemicals, solvents, and equipment required.
- Reaction Setup: A description of the reaction vessel and conditions (e.g., temperature, atmosphere).
- Procedure: A detailed account of the addition of reagents, reaction time, and monitoring of the reaction progress (e.g., by Thin Layer Chromatography).
- Work-up and Purification: Procedures for quenching the reaction, extracting the product, and purifying it (e.g., by column chromatography or distillation).

Analytical Methods

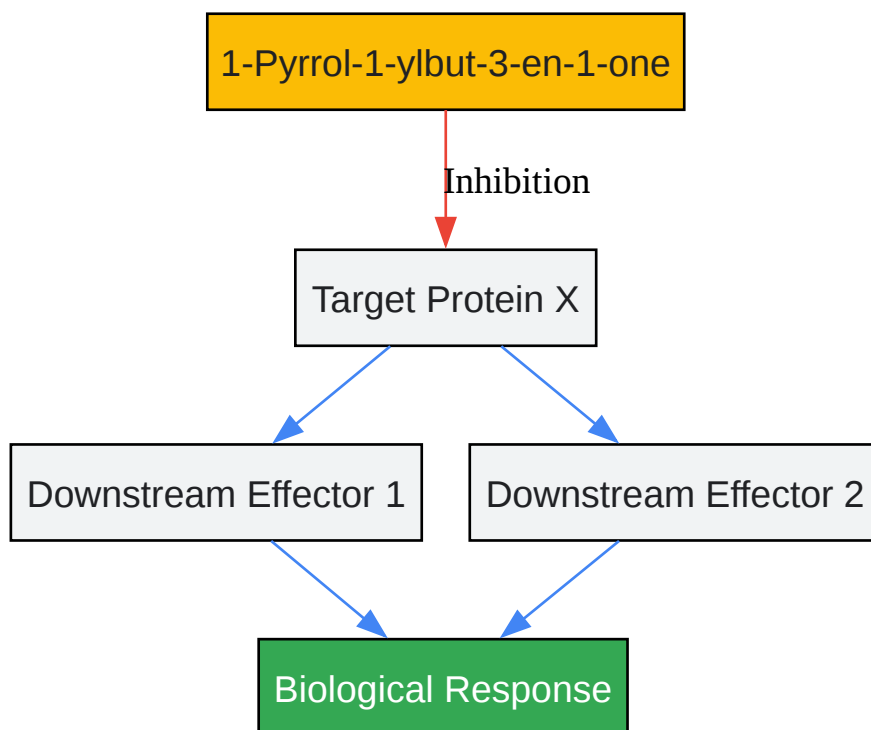
Detailed protocols for the analytical techniques used to confirm the identity and purity of the synthesized compound would be provided here.

Biological Activity and Signaling Pathways

This section would discuss any known biological effects of **1-Pyrrol-1-ylbut-3-en-1-one**. Pyrrole-containing compounds are known to exhibit a wide range of biological activities.^[1] Research on structurally similar molecules suggests potential applications in various therapeutic areas.^{[2][3]}

Should any specific signaling pathways be identified, they would be visualized using the DOT language as requested.

Example of a Hypothetical Signaling Pathway Diagram:



[Click to download full resolution via product page](#)

Caption: Hypothetical signaling pathway for **1-Pyrrol-1-ylbut-3-en-1-one**.

Conclusion

Due to the absence of published data, a comprehensive technical guide on **1-Pyrrol-1-ylbut-3-en-1-one** cannot be provided at this time. Further research and publication are required to elucidate the chemical properties, develop experimental protocols, and investigate the potential biological activities of this compound. For information on related compounds, numerous studies on various pyrrole derivatives are available.^{[1][4]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-(1-Butylpyrrol-3-yl)-3-phenylpropan-1-one | C₁₇H₂₁NO | CID 175208188 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. 1H-Pyrrole-2,5-dione, 1-(3-buten-1-yl)- - CAS:102506-49-0 - 上海馨远医药科技有限公司 [balmxy.com]
- To cite this document: BenchChem. [In-depth Technical Guide: 1-Pyrrol-1-ylbut-3-en-1-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b064414#1-pyrrol-1-ylbut-3-en-1-one-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com